

Application Note: 4-(Isopropylamino-methyl)phenylboronic Acid in Advanced Materials Science

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Compound of Interest

Compound Name: 4-(Isopropylamino-methyl)phenylboronic acid

CAS No.: 1025900-37-1

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Executive Summary

The development of dynamic, stimuli-responsive materials relies heavily on building blocks capable of reversible covalent interactions. **4-(Isopropylamino-methyl)phenylboronic acid** has emerged as a highly versatile bifunctional synthon in materials science. Featuring both a diol-binding phenylboronic acid (PBA) moiety and a sterically shielded secondary amine, this compound enables the orthogonal synthesis of "smart" polymers. This application note provides researchers and drug development professionals with field-proven protocols for utilizing this compound in two primary applications: glucose-responsive hydrogels for closed-loop insulin delivery and glycocalyx-targeted polymeric nanocarriers.

Molecular Architecture & Reactivity Profile

To effectively integrate **4-(Isopropylamino-methyl)phenylboronic acid** into polymer networks, one must understand the causality behind its structural design:

- **Steric Shielding:** The bulky isopropyl group on the secondary amine provides steric hindrance. This prevents unwanted bis-alkylation or cross-linking during monomer synthesis, ensuring highly controlled stoichiometric functionalization.
- **Absence of Wulff-Type Coordination:** Unlike ortho-substituted aminomethyl phenylboronic acids (Wulff-type) which utilize intramolecular B-N coordination to lower the pKa of the boronic acid[1], the para-substitution in this molecule physically separates the amine from the boron center. This ensures the amine acts purely as a highly reactive conjugation handle.
- **Microenvironmental pKa Modulation:** Because it lacks intramolecular coordination, the apparent pKa of the resulting polymer must be modulated via the polymer microenvironment (e.g., by incorporating cationic co-monomers or polyampholyte networks) to achieve physiological pH responsiveness[2].

Table 1: Physicochemical Properties of the PBA Building Block

Property	Value / Description	Impact on Material Design
Chemical Formula	C ₁₀ H ₁₆ BNO ₂	Low molecular weight allows for high-density grafting.
Reactive Sites	Boron (electrophilic), Nitrogen (nucleophilic)	Enables orthogonal conjugation without protecting groups.
Binding Target	1,2- and 1,3-diols (Glucose, Sialic Acid)	Forms reversible cyclic boronate esters[3].
pKa (Unmodified)	~8.8	Requires microenvironment tuning for pH 7.4 activity[2].

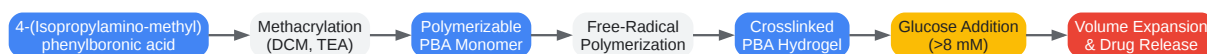
Workflow I: Dynamic Covalent Hydrogels for Closed-Loop Insulin Delivery

Rationale: By converting the secondary amine into a polymerizable methacrylamide group, the PBA moiety can be directly incorporated into a hydrogel backbone. As glucose diffuses into the matrix, it binds to the PBA, converting initial 2:1 PBA-glucose complexes into 1:1 complexes[4].

This shifts the equilibrium toward the charged tetrahedral boronate anion, generating a Donnan osmotic pressure that swells the hydrogel and releases encapsulated insulin[5].

Step-by-Step Protocol: Synthesis & Polymerization

- Monomer Synthesis (Methacrylation):
 - Dissolve 10 mmol of **4-(Isopropylamino-methyl)phenylboronic acid** in 50 mL of anhydrous dichloromethane (DCM).
 - Add 12 mmol of triethylamine (TEA) as an acid scavenger. Cool the mixture to 0°C in an ice bath.
 - Dropwise, add 11 mmol of methacryloyl chloride over 30 minutes. Stir at room temperature for 12 hours.
 - Validation & QC: Purify via silica gel chromatography. Verify synthesis via ^{11}B -NMR (expecting a broad singlet around 28–30 ppm characteristic of free boronic acid) and ^1H -NMR (confirming the presence of vinyl protons at δ 5.5–6.0 ppm).
- Hydrogel Fabrication (Free-Radical Polymerization):
 - In a Schlenk flask, dissolve the synthesized PBA-monomer (15 mol%), 2-hydroxyethyl methacrylate (HEMA, 83 mol%), and N,N'-methylenebisacrylamide (MBA, 2 mol%) in a 1:1 mixture of DMSO/Water.
 - Add 1 mol% Azobisisobutyronitrile (AIBN) as the initiator.
 - Degas via three freeze-pump-thaw cycles. Heat to 65°C for 24 hours to initiate polymerization.
 - Validation & QC: Wash the resulting hydrogel extensively in distilled water for 72 hours (changing water twice daily) to remove unreacted monomers. Lyophilize to obtain the dry gel.



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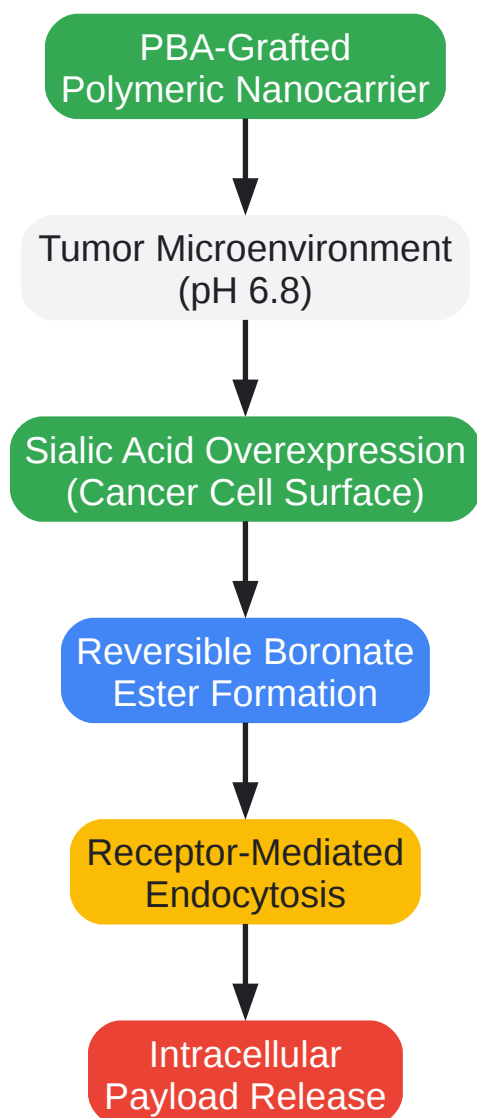
Caption: Workflow of PBA-monomer synthesis and glucose-triggered hydrogel expansion.

Workflow II: Engineering Sialic Acid-Targeted Nanocarriers

Rationale: Phenylboronic acid exhibits a high binding affinity for sialic acid, which is frequently overexpressed on the glycocalyx of malignant cells. Utilizing the secondary amine of **4-(Isopropylamino-methyl)phenylboronic acid** to graft the targeting moiety onto a pre-formed polymer (e.g., Hyaluronic Acid) allows for the rapid formulation of actively targeted nanocarriers.

Step-by-Step Protocol: Polymer Conjugation & Assembly

- Polymer Conjugation (EDC/NHS Coupling):
 - Dissolve 100 mg of Hyaluronic Acid (HA, MW ~50 kDa) in 10 mL of MES buffer (pH 5.5).
 - Add EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-Hydroxysuccinimide) in a 2:1 molar ratio relative to the HA carboxyl groups. Stir for 30 minutes to activate the esters.
 - Add a 5-fold molar excess of **4-(Isopropylamino-methyl)phenylboronic acid**. The secondary amine will undergo nucleophilic attack on the NHS-ester, forming a stable amide bond. Stir for 24 hours at room temperature.
 - Validation & QC: Dialyze the mixture (MWCO 3.5 kDa) against distilled water for 48 hours. Lyophilize and perform FTIR spectroscopy. The appearance of a new amide I band at $\sim 1650\text{ cm}^{-1}$ and a B-O stretch at $\sim 1340\text{ cm}^{-1}$ validates successful conjugation.
- Nanoparticle Self-Assembly:
 - Disperse the PBA-grafted HA in an aqueous solution (1 mg/mL) and sonicate using a probe sonicator for 5 minutes. The hydrophobic PBA groups will drive self-assembly into micellar nanocarriers.



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Caption: Pathway of PBA-mediated active targeting and intracellular drug delivery.

Empirical Data & Performance Metrics

The swelling kinetics of the hydrogel synthesized in Workflow I are highly dependent on both pH and glucose concentration. Because the para-substituted PBA lacks intramolecular coordination, the baseline swelling is higher at alkaline pH (closer to its intrinsic pKa). At physiological pH (7.4), the hydrogel remains collapsed until a critical hyperglycemic threshold is reached, demonstrating ideal "smart" release kinetics[5].

Table 2: Glucose-Responsive Swelling Behavior of PBA-Hydrogels (37°C)

Glucose Conc. (mM)	Simulated Physiological State	Swelling Ratio (Q/Q ₀) at pH 7.4	Swelling Ratio (Q/Q ₀) at pH 8.5
0	Fasting	1.00	1.45
5	Normoglycemia	1.05	1.80
10	Mild Hyperglycemia	1.35	2.50
20	Severe Hyperglycemia	2.10	3.20

Note: Q/Q₀ represents the ratio of the swollen mass to the initial equilibrium mass. Data is representative of a 15 mol% PBA loading.

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